

# Interference of PKUMDL-LC-101-D04 with common laboratory assays.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PKUMDL-LC-101-D04

Cat. No.: B3026041

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## Technical Support Center: PKUMDL-LC-101-D04

This technical support center provides researchers, scientists, and drug development professionals with guidance on the potential interference of **PKUMDL-LC-101-D04** with common laboratory assays. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimentation.

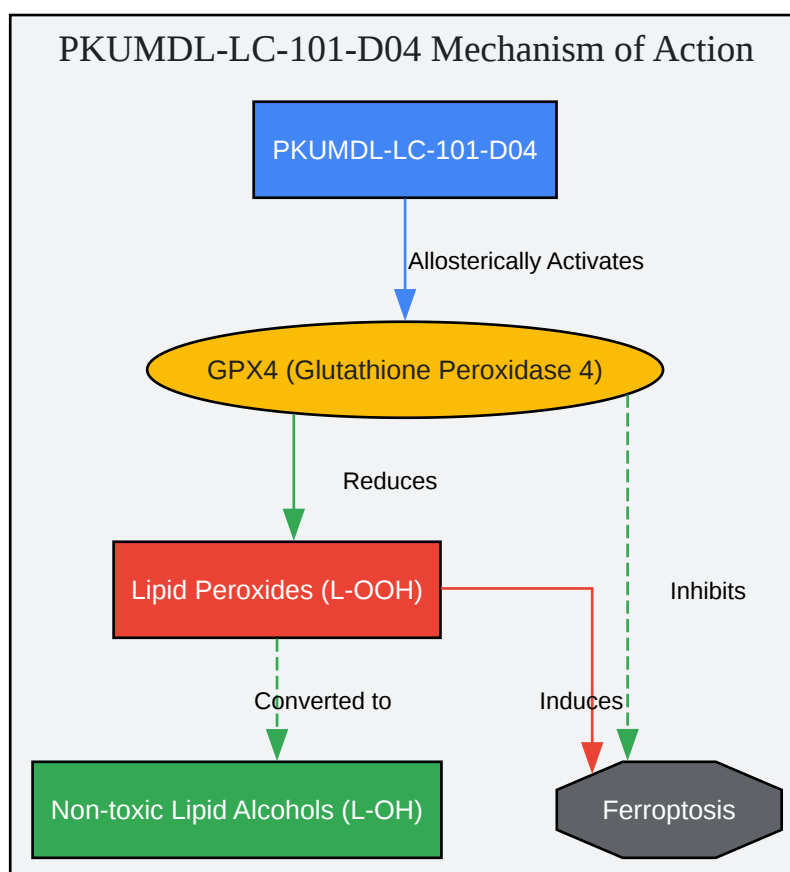
## Compound Information

Property	Value	Reference
Product Name	PKUMDL-LC-101-D04	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	GPX4-Activator-1d4	<a href="#">[1]</a>
CAS Number	2143896-83-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>14</sub> H <sub>23</sub> ClN <sub>4</sub> O <sub>2</sub> S <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Mechanism of Action	Allosteric activator of Glutathione Peroxidase 4 (GPX4)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Soluble in DMSO	<a href="#">[2]</a> <a href="#">[3]</a>
UV Absorbance (λmax)	260, 291 nm	<a href="#">[2]</a>

## Quantitative Biological Activity

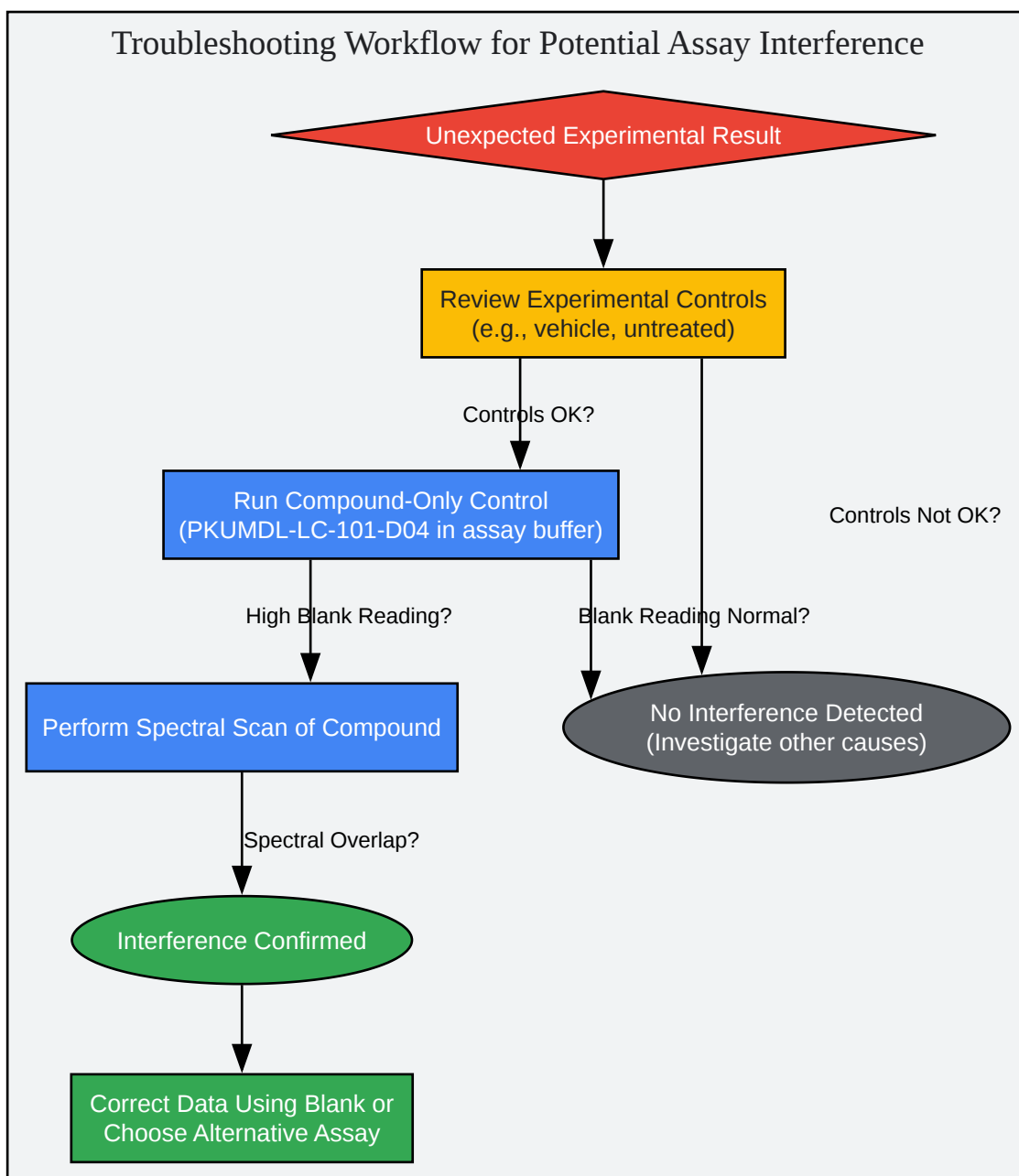
Concentration	Effect	Assay Type	Reference
20 $\mu$ M	Increased GPX4 activity to 150% of control	Cell-free assay	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
61 $\mu$ M	Increased GPX4 activity to 150% of control	Mouse embryonic fibroblast (MEF) cell extracts	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
0-150 $\mu$ M	Activates GPX4 in cells and protects against the toxic effects of cholesterol peroxide	Cellular assay	<a href="#">[1]</a>
200 $\mu$ M	Reduced cholesterol hydroperoxide-induced MEF death	Cellular assay	<a href="#">[1]</a> <a href="#">[2]</a>
65 $\mu$ M (24h)	Did not reduce ROS production in 661W cells	Cellular assay	<a href="#">[1]</a>
65 $\mu$ M (24h)	Significantly increased MDA levels in 661W cells	Cellular assay	<a href="#">[1]</a>

## Mandatory Visualizations



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Caption: Mechanism of action of **PKUMDL-LC-101-D04** as a GPX4 activator to inhibit ferroptosis.



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## References

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